

# 2-Chloro-5,6-dimethylnicotinonitrile physical and chemical properties

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## Compound of Interest

Compound Name: 2-Chloro-5,6-dimethylnicotinonitrile

Cat. No.: B029068

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## An In-depth Technical Guide to 2-Chloro-5,6-dimethylnicotinonitrile

Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2-Chloro-5,6-dimethylnicotinonitrile**, a substituted pyridine derivative of interest in synthetic and medicinal chemistry. Moving beyond a simple data sheet, this document synthesizes its core physical and chemical properties, reactivity profile, and essential safety protocols to provide actionable insights for laboratory applications.

### Core Chemical Identity

**2-Chloro-5,6-dimethylnicotinonitrile** is a heterocyclic aromatic compound built upon a pyridine core. This structural foundation is functionalized with a chlorine atom, a nitrile group, and two methyl groups, the specific arrangement of which dictates its unique chemical behavior.

The primary identifiers for this compound are cataloged below for unambiguous reference in procurement, documentation, and regulatory compliance.

Identifier	Value	Source
CAS Number	65176-93-4	[1]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> ClN <sub>2</sub>	[1][2]
Molecular Weight	166.61 g/mol	[1][2]
IUPAC Name	2-chloro-5,6-dimethylpyridine-3-carbonitrile	N/A
InChI Key	BYVPJDZJIHOUHA-UHFFFAOYSA-N	[1]
SMILES	<chem>Cc1cc(C#N)c(Cl)nc1C</chem>	[1]
MDL Number	MFCD11101051	[1]

## Physicochemical Properties

The compound presents as a solid at standard temperature and pressure.[1] A summary of its key physical properties is presented in the table below. It is important to note that while some properties are empirically determined, others, particularly for specialized reagents, are based on predictive models.

Property	Value	Notes
Physical State	Solid	[1]
Flash Point	Not Applicable	[1]
Melting Point	No data available	N/A
Boiling Point	No data available	N/A
Solubility	Soluble in organic solvents (e.g., dichloromethane, THF, toluene)	Inferred from similar structures. [3]

The absence of specific melting and boiling point data in publicly available literature is not uncommon for niche chemical building blocks and underscores the importance of in-lab

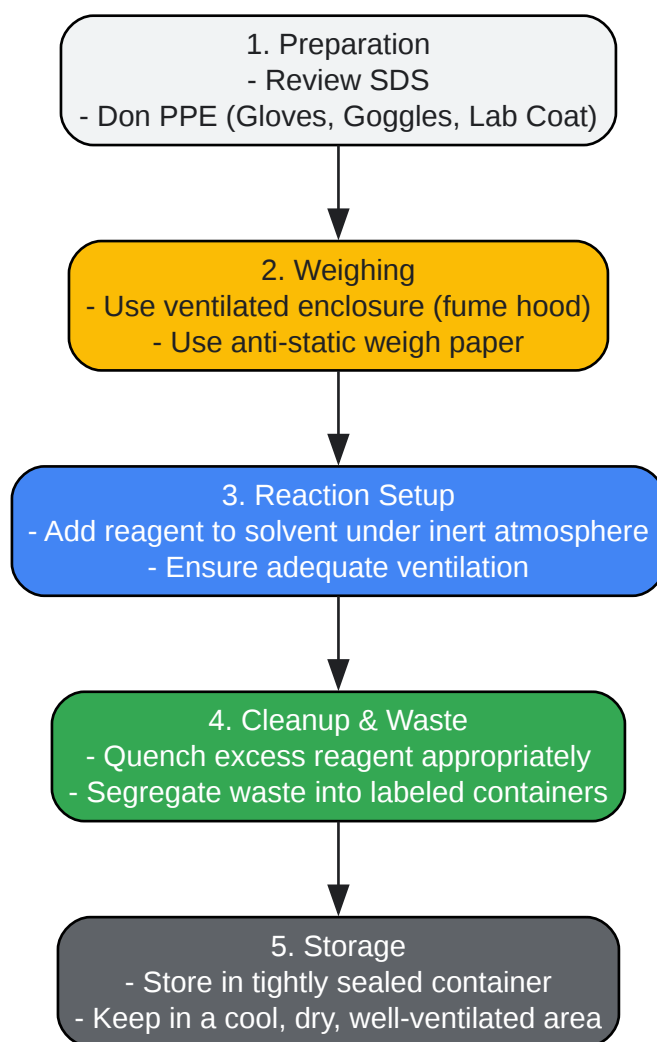
characterization upon receipt.

## Chemical Reactivity and Synthetic Profile

The synthetic utility of **2-Chloro-5,6-dimethylnicotinonitrile** is derived from the reactivity of its constituent functional groups. The pyridine ring, being electron-deficient, is further influenced by the electron-withdrawing effects of the chloro and nitrile substituents.

### Key Reactive Sites:

- **C2-Chlorine Atom:** The chlorine atom at the 2-position of the pyridine ring is the primary site for nucleophilic aromatic substitution ( $S_NAr$ ). This is a cornerstone reaction for introducing a wide variety of functional groups (e.g., amines, alcohols, thiols) to build more complex molecular scaffolds. The reaction is facilitated by the electron-withdrawing nitrile group and the pyridine nitrogen, which stabilize the Meisenheimer intermediate.
- **C3-Nitrile Group:** The nitrile (cyano) group is a versatile functional handle. It can undergo:
  - **Hydrolysis:** Conversion to a carboxylic acid or an amide under acidic or basic conditions, respectively.
  - **Reduction:** Transformation into a primary amine using reducing agents like lithium aluminum hydride ( $LiAlH_4$ ) or catalytic hydrogenation.
  - **Organometallic Addition:** Reaction with Grignard or organolithium reagents to form ketones after hydrolysis.
- **Pyridine Nitrogen:** The lone pair of electrons on the ring nitrogen allows it to act as a base or nucleophile, and it can be quaternized or N-oxidized.<sup>[3]</sup>



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Caption: Standard operating procedure for handling chemical reagents.

#### Step-by-Step Handling Methodology:

- **Engineering Controls:** All manipulations, including weighing and transfers, should be conducted within a certified chemical fume hood to prevent inhalation of dust or vapors. [4]2.
- **Personal Protective Equipment:**
  - **Eye Protection:** Wear tightly fitting safety goggles or a face shield. [5] \* **Hand Protection:** Use chemically resistant gloves (e.g., nitrile). Change gloves immediately if contamination occurs.

- Body Protection: A flame-retardant lab coat is mandatory. Ensure it is fully buttoned. [5]3.  
First Aid Measures:
- If Swallowed: Rinse mouth. Immediately call a POISON CENTER or doctor. [1] \* Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.
- Storage: Store the compound in a tightly closed container in a dry, cool, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

## References

- PubChem. (n.d.). 2-Chloro-5-methylnicotinonitrile.
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## Sources

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